

A Comparative Analysis of the Pharmacokinetics of Cloforex and Its Metabolites

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cloforex

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This guide provides a comprehensive comparison of the pharmacokinetic profiles of **Cloforex** (clobenzorex) and its primary metabolites, amphetamine and 4-hydroxyclobenzorex. The data presented is compiled from various scientific studies to offer an objective analysis supported by experimental evidence.

Executive Summary

Cloforex, an anorectic agent, is a prodrug that undergoes extensive metabolism following oral administration. Its pharmacological effects are largely attributed to its active metabolites. Understanding the pharmacokinetic properties of both the parent drug and its metabolites is crucial for efficacy and safety assessment in drug development. This guide summarizes key pharmacokinetic parameters, details the experimental methods used for their determination, and illustrates the metabolic pathway.

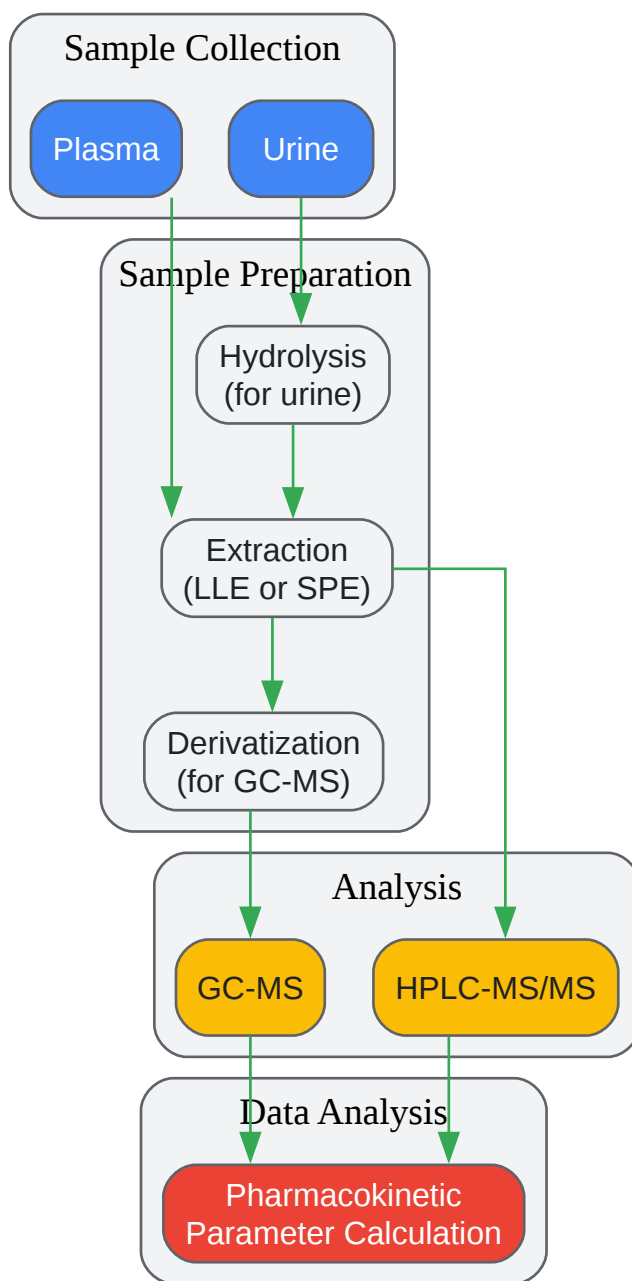
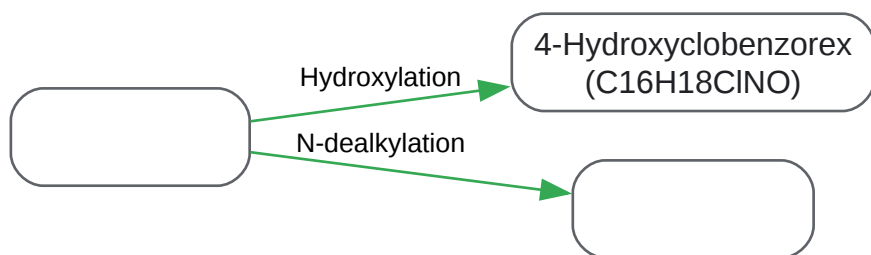
Data Presentation: Pharmacokinetic Parameters

The following table summarizes the available pharmacokinetic parameters for **Cloforex** and its major metabolites. It is important to note that much of the detailed pharmacokinetic data, particularly for plasma, is derived from studies focused on urine excretion for forensic and anti-doping purposes. Plasma pharmacokinetic parameters for **Cloforex** are noted to be highly variable.

Parameter	Cloforex (Parent Drug)	4-Hydroxyclobenzorex (Metabolite)	Amphetamine (Metabolite)
Peak Plasma Concentration (Cmax)	8 - 47 ng/mL[1]	5,705 - 88,410 ng/mL (in urine)[2][3]	715 - 2,474 ng/mL (in urine)[4]
Time to Peak Concentration (Tmax)	~1 - 1.5 hours[1]	~1.5 - 5 hours (in urine)	~4 - 19 hours (in urine)
Half-life (t1/2)	Highly variable: 1 - 17 hours	Detected for up to 91.5 hours in urine	Detected for up to 116 hours in urine
Area Under the Curve (AUC)	Data not consistently reported in plasma	Data not available in plasma	Data not available in plasma
Route of Elimination	Primarily hepatic metabolism	Excreted in urine	Excreted in urine

Metabolic Pathway of Cloforex

Cloforex is metabolized in the liver primarily through two pathways: N-dealkylation to form amphetamine and hydroxylation to form 4-hydroxyclobenzorex. The metabolite 4-hydroxyclobenzorex is often found in higher concentrations and for a longer duration than the parent drug or amphetamine, making it a key marker for **Cloforex** use.



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References

- 1. Comparison on the Pharmacokinetics and Weight Reduction of Clobenzorex Slow Release and Immediate Release Formulations in Obese Patients [scirp.org]
- 2. ovid.com [ovid.com]
- 3. Differentiation of clobenzorex use from amphetamine abuse using the metabolite 4-hydroxyclobenzorex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Metabolic production of amphetamine following administration of clobenzorex - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com